

# Downstream Targets of PKI 14-22 Amide, Myristoylated: A Technical Guide

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Compound of Interest

Compound Name: PKI 14-22 amide,myristoylated

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## Introduction

PKI 14-22 amide, myristoylated, is a highly selective and cell-permeable competitive inhibitor of cAMP-dependent Protein Kinase A (PKA).[1][2] It is a synthetic peptide derived from the heat-stable protein kinase inhibitor (PKI).[3] The addition of a myristoyl group significantly enhances its permeability across cell membranes and the blood-brain barrier, making it a valuable tool for in vitro and in vivo studies.[1][2] This technical guide provides a comprehensive overview of the downstream targets affected by PKI 14-22 amide, myristoylated, supported by quantitative data, detailed experimental protocols, and signaling pathway visualizations.

## **Mechanism of Action**

Protein Kinase A is a key enzyme in numerous cellular signaling pathways, regulating processes such as metabolism, gene expression, and cell growth.[4][5] PKA is a tetramer composed of two regulatory and two catalytic subunits.[6] The binding of cyclic AMP (cAMP) to the regulatory subunits induces a conformational change, leading to the release and activation of the catalytic subunits.[7] These active subunits then phosphorylate downstream target proteins on serine or threonine residues.[8]

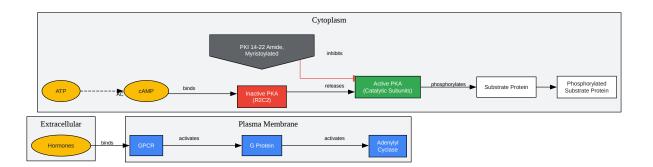
PKI 14-22 amide, myristoylated, acts as a pseudosubstrate, binding to the active site of the PKA catalytic subunit and preventing it from phosphorylating its natural substrates.[9]



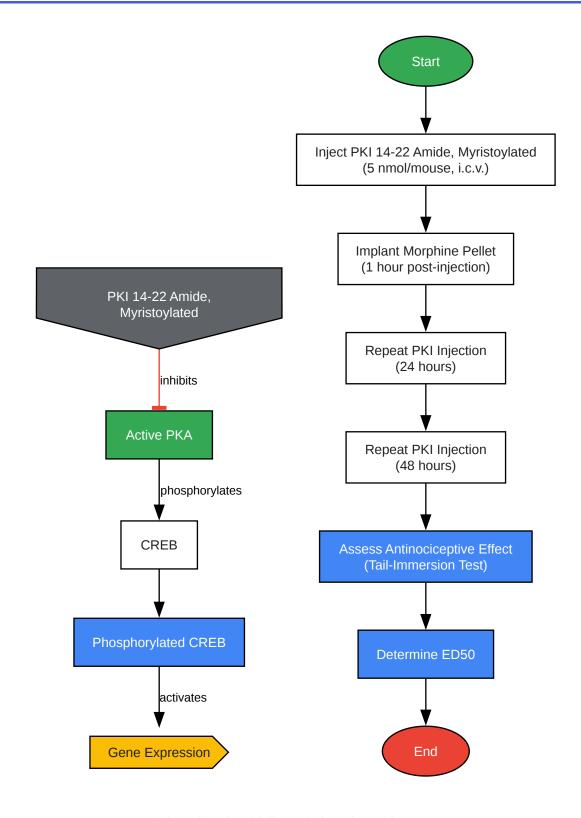
# **Core Signaling Pathway and Inhibition**

The following diagram illustrates the canonical PKA signaling pathway and the point of inhibition by PKI 14-22 amide, myristoylated.









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